

# A Comparative Guide to Flame Retardants Derived from Diphenylphosphinic Chloride

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## Compound of Interest

Compound Name: *Diphenylphosphinic chloride*

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This guide provides an objective comparison of the performance of flame retardants derived from **diphenylphosphinic chloride**, primarily focusing on 9,10-dihydro-9-oxa-10-phosphaphenanthrene-10-oxide (DOPO) and its derivatives, against other common flame-retardant alternatives. The information presented is supported by experimental data from various scientific publications, with detailed methodologies for key experiments to aid in research and development.

## Introduction to Diphenylphosphinic Chloride-Derived Flame Retardants

**Diphenylphosphinic chloride** is a key precursor in the synthesis of a versatile class of organophosphorus flame retardants.[1] Among the most prominent derivatives is 9,10-dihydro-9-oxa-10-phosphaphenanthrene-10-oxide (DOPO), a reactive, halogen-free flame retardant known for its high thermal stability and efficiency in various polymers.[2][3][4] The reactivity of the P-H bond in DOPO allows for the synthesis of a wide array of derivatives, enabling the fine-tuning of properties such as reactivity, thermal stability, and flame retardant efficiency.[5] These derivatives often act in both the gas phase by releasing phosphorus-containing radicals that quench the flame and in the condensed phase by promoting the formation of a protective char layer.[3][4]

## Comparative Performance Data

The following tables summarize the quantitative performance of various flame retardants in different polymer matrices based on Limiting Oxygen Index (LOI), UL-94 vertical burning tests, and Thermogravimetric Analysis (TGA).

**Table 1: Flame Retardant Performance in Epoxy Resins**

Flame Retardant (Loading)	Polymer Matrix	LOI (%)	UL-94 Rating (Thickness)	Td,5% (°C)	Char Yield @ 700°C (%)	Reference(s)
Neat Epoxy	DGEBA	23.5	Failed	350	15.2	[4]
FA-bis-DOPO (5.0 wt%)	DGEBA	31.0	V-0	345	21.8	[4]
DOPO-PEPA (9.1 wt%)	DGEBA (E44)	35.0	V-0	-	>30	[6]
BDMPP (14 wt%)	DGEBA	33.8	V-0	330	25.1	
DPO-PHE (P-0.9)	DGEBA	-	V-0	363	25.3	[7]
DOPO-PHE (P-0.9)	DGEBA	-	V-0	358	27.8	[7]

DGEBA: Diglycidyl ether of bisphenol A; FA-bis-DOPO: Furfurylamine-derived bis-DOPO derivative; DOPO-PEPA: DOPO-pentaerythritol phosphonate; BDMPP: Bis(2,6-dimethylphenyl) phenylphosphonate; DPO-PHE: (bis(4-hydroxyphenyl)methyl)diphenyl phosphine oxide; DOPO-PHE: 1-(bis(4-hydroxyphenyl)methyl)-9,10-dihydro-9-oxa-10-phosphaphenanthrene-10-oxide.

**Table 2: Flame Retardant Performance in Polycarbonate (PC) and PC/ABS Blends**

Flame Retardant (Loading)	Polymer Matrix	LOI (%)	UL-94 Rating (Thickness)	Reference(s)
Neat PC	PC	25.0	V-2	[8]
HSPCTP (3 wt%)	PC	28.4	V-0	[8]
TDBA (10 wt%)	PC	33.7	V-0	[9]
Phosphorylated-PC (5 wt%)	PC	-	V-1	[10]
RDP (15 wt%)	PC/ABS	24.1	V-2	[11]
BAPDP (15 wt%)	PC/ABS	28.5	V-0	[12]

HSPCTP: A cyclotriphosphazene and silicone oil-based flame retardant; TDBA: A multi-phosphaphenanthrene compound; RDP: Resorcinol bis(diphenyl phosphate); BAPDP: Bisphenol A bis(diphenyl phosphate).

**Table 3: Flame Retardant Performance in Polybutylene Terephthalate (PBT)**

Flame Retardant (Loading)	Polymer Matrix	LOI (%)	UL-94 Rating (Thickness)	Reference(s)
Neat PBT	PBT	~21	Fails	[13]
DOPO-HQ (20 wt%)	PBT	-	V-0	[13]
AlPi (8.33 wt%) + PTAC-MMT (1.67 wt%)	PBT	36.4	V-0	[14]
Red Phosphorus	PBT	-	V-0	[15]

DOPO-HQ: 10-(2,5-dihydroxyphenyl)-9,10-dihydro-9-oxa-10-phosphaphenanthrene-10-oxide; AlPi: Aluminum diethylphosphinate; PTAC–MMT: P-toluidinium chloride modified montmorillonite.

**Table 4: Flame Retardant Performance in Polyamides (PA) and Polypropylene (PP)**

Flame Retardant (Loading)	Polymer Matrix	LOI (%)	UL-94 Rating (Thickness)	Reference(s)
Neat PA66	PA66	-	Fails	[16]
Melamine Cyanurate (6 wt%)	PA66	31.5	V-0	[16]
Neat PP	PP	~18	Fails	[17]
KAPP (20 wt%)	PP	27.6	V-0	[17]
APP-II/THEIC (30 wt%)	PP	>30	V-0	[18]

KAPP: KH-550 modified Ammonium Polyphosphate; APP-II: Type II Ammonium Polyphosphate; THEIC: 1,3,5-tris(2-hydroxyethyl) isocyanurate.

## Experimental Protocols

This section provides detailed methodologies for the key experiments cited in the performance comparison tables.

### Synthesis of a DOPO-based Flame Retardant (DOPO-HQ)[2]

- Materials: 9,10-dihydro-9-oxa-10-phosphaphenanthrene-10-oxide (DOPO), p-benzoquinone, 2-ethoxyethanol.
- Procedure:

- Mix DOPO (5.40 g, 25.0 mmol) and 2-ethoxyethanol (20 mL) in a flask and heat to 90 °C until complete dissolution.
- Add p-benzoquinone (2.43 g, 22.5 mmol) as a powder over 10 minutes.
- Heat the reaction mixture to 125 °C for 4 hours.
- Cool the mixture to 25 °C and filter the resulting powder.
- Recrystallize the powder in 2-ethoxyethanol to obtain the final product, 2-(6-Oxido-6H-dibenz(c,e)(1,2)oxaphosphorin-6-yl)-1,4-hydroxyphenylene (DOPO-HQ).

## Limiting Oxygen Index (LOI) Test (ASTM D2863)[20]

- Apparatus: A vertical glass column with a controlled flow of oxygen and nitrogen.
- Specimen: Typically a small bar of the material with dimensions of 80–150 mm in length, 10 mm in width, and 4 or 10 mm in thickness.[7]
- Procedure:
  - Place the specimen vertically in the glass chimney.
  - Introduce a mixture of oxygen and nitrogen, flowing upwards.
  - Ignite the top end of the specimen.
  - Observe the burning behavior and adjust the oxygen concentration.
  - Determine the minimum oxygen concentration, expressed as a volume percentage, that just supports flaming combustion.

## UL-94 Vertical Burning Test[2][21]

- Apparatus: A laboratory burner, a specimen holder, and a cotton patch.
- Specimen: A rectangular bar of the material, typically 125 mm long and 13 mm wide.
- Procedure:

- Mount the specimen vertically.
- Place a layer of dry absorbent cotton 300 mm below the specimen.
- Apply a specified flame to the bottom edge of the specimen for 10 seconds and then remove it.
- Record the afterflame time.
- Once the afterflame ceases, immediately reapply the flame for another 10 seconds.
- Record the afterflame and afterglow times.
- Observe if any flaming drips ignite the cotton below.
- Classify the material as V-0, V-1, or V-2 based on the burning times and dripping behavior according to the UL-94 standard.

## Thermogravimetric Analysis (TGA)[1][4]

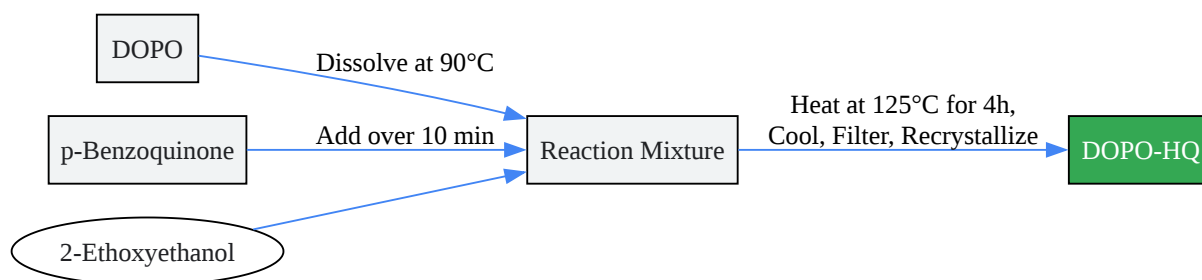
- Apparatus: A thermogravimetric analyzer.
- Specimen: A small amount of the material, typically 5-10 mg.
- Procedure:
  - Place the sample in a tared pan.
  - Heat the sample at a controlled rate (e.g., 10 or 20 °C/min) in a controlled atmosphere (e.g., nitrogen or air).[1]
  - Continuously measure the weight of the sample as a function of temperature.
  - The resulting TGA curve provides information on the thermal stability, decomposition temperatures, and char yield of the material.

## Cone Calorimetry (ASTM E1354)[10][17]

- Apparatus: A cone calorimeter, which includes a conical radiant heater, a load cell, and an exhaust gas analysis system.
- Specimen: A flat sample, typically 100 mm x 100 mm.
- Procedure:
  - Expose the specimen to a constant heat flux (e.g., 35 or 50 kW/m<sup>2</sup>) from the conical heater.
  - A spark igniter is used to ignite the pyrolysis gases.
  - Measure various parameters during combustion, including heat release rate (HRR), peak heat release rate (pHRR), total heat released (THR), time to ignition (TTI), mass loss rate, and smoke production.
  - These parameters provide a comprehensive assessment of the material's fire behavior under forced flaming conditions.

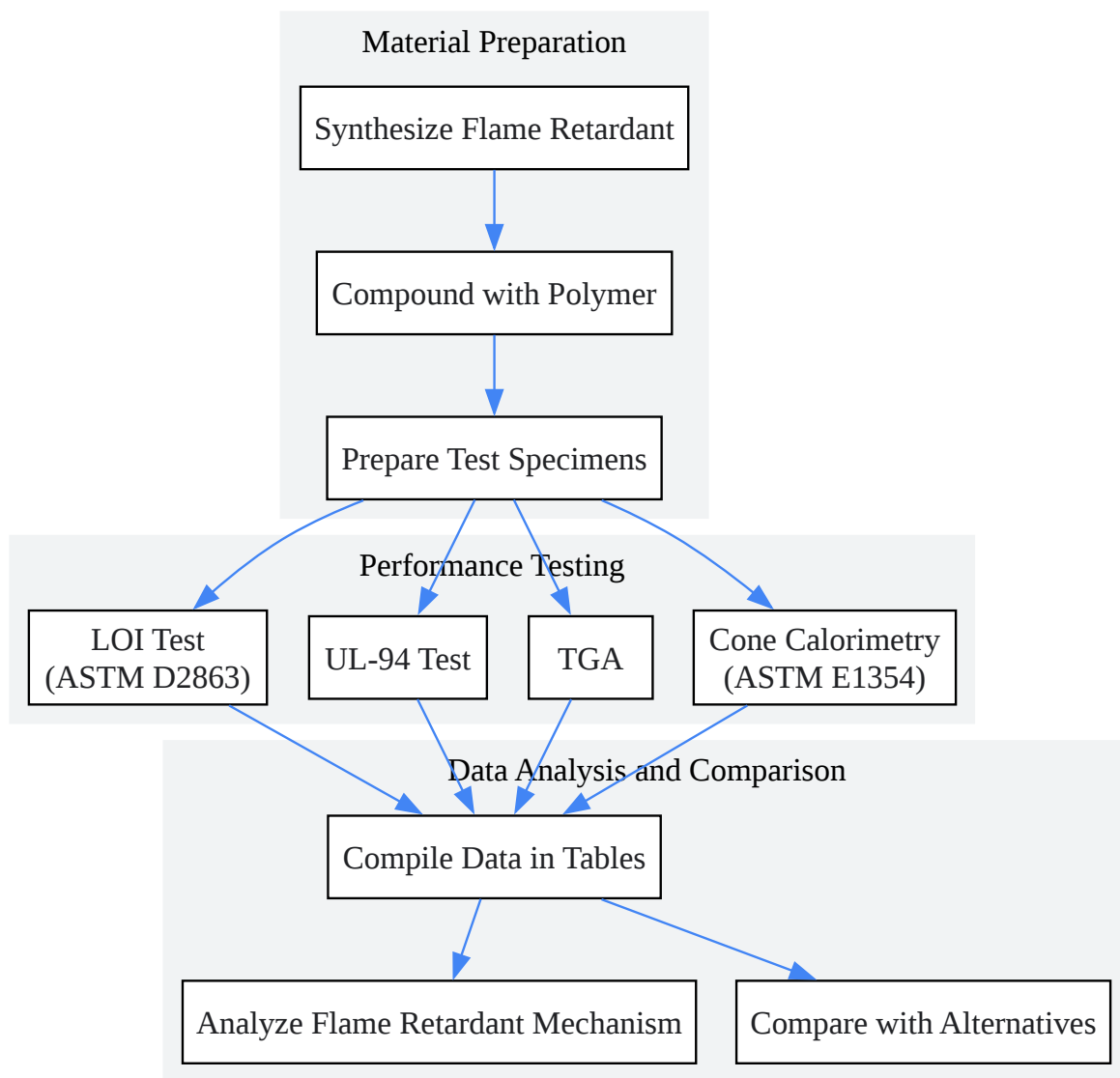
## Mechanisms and Workflows

The following diagrams illustrate the synthesis pathway for a DOPO-derivative and the general workflow for evaluating flame retardant performance.



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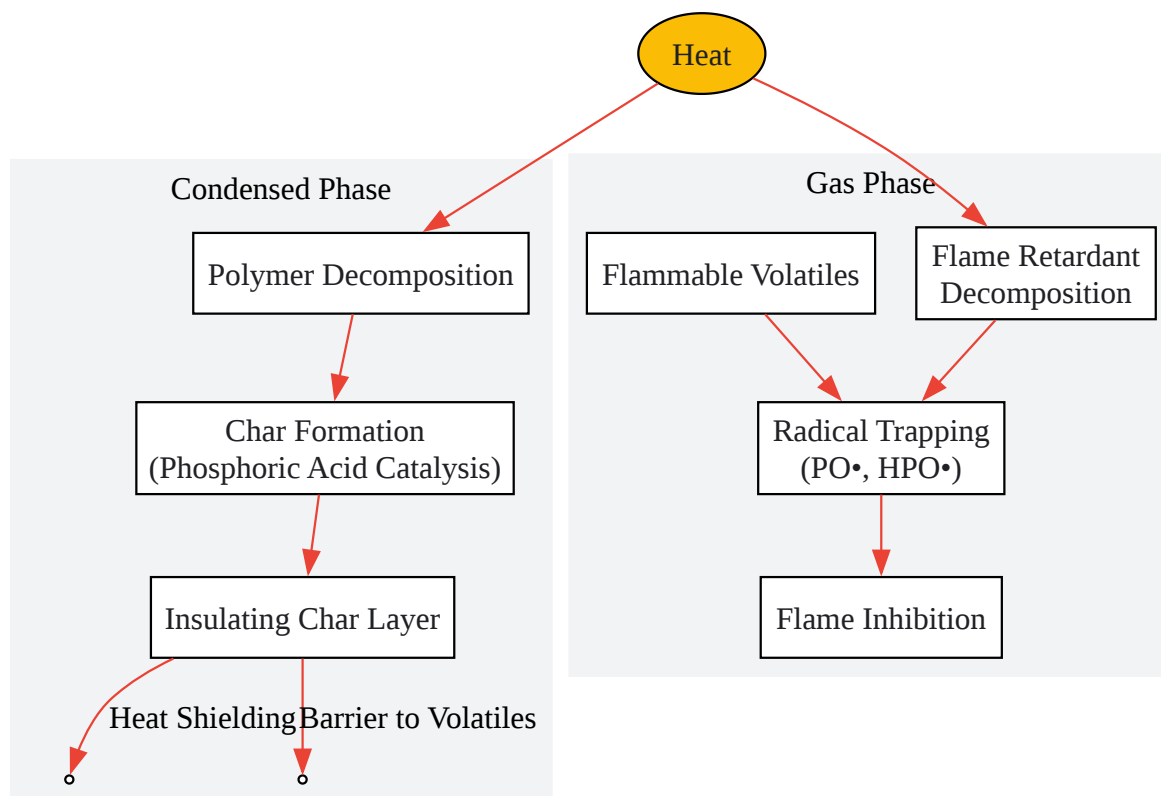
Synthesis of DOPO-HQ from DOPO and p-Benzoquinone.



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Workflow for the evaluation of flame retardant performance.





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General mechanism of phosphorus-based flame retardants.

## Conclusion

Flame retardants derived from **diphenylphosphinic chloride**, particularly DOPO and its derivatives, demonstrate high efficiency in a variety of polymer systems. They often achieve excellent UL-94 ratings (V-0) and high LOI values at relatively low loading levels. The comparative data indicates that their performance is often superior or comparable to other halogen-free alternatives. The choice of a specific flame retardant will depend on the polymer matrix, processing conditions, and the desired balance of properties, including mechanical strength, thermal stability, and cost-effectiveness. The detailed experimental protocols provided in this guide are intended to facilitate further research and development in this critical area of material science.

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